

A Technical Guide to Tricyclodecenyl Acetate-13C2: Commercial Availability and Synthesis

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Compound of Interest

Compound Name: Tricyclodecenyl acetate-13C2

Cat. No.: B12375109

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For researchers, scientists, and professionals in drug development, the availability of high-quality, isotopically labeled compounds is critical for a wide range of applications, from metabolic studies to use as internal standards in quantitative analysis. This guide provides an in-depth overview of the commercial availability of **Tricyclodecenyl acetate-13C2**, a stable isotope-labeled version of the fragrance ingredient Tricyclodecenyl acetate. This document details its commercial landscape, available technical specifications, and a review of its synthesis.

Commercial Availability

The commercial availability of **Tricyclodecenyl acetate-13C2** is currently limited, with a primary supplier identified for research-grade material. In contrast, the unlabeled analogue, Tricyclodecenyl acetate, is widely available from numerous suppliers.

Tricyclodecenyl acetate-13C2

MedChemExpress (MCE) is a key commercial supplier of **Tricyclodecenyl acetate-13C2**, offered for research purposes.^[1] This isotopically labeled compound is valuable as a tracer or an internal standard in analytical methodologies such as NMR, GC-MS, or LC-MS.^[1] Detailed quantitative specifications, including purity, isotopic enrichment, and pricing, are available upon request from the supplier.

Supplier	Product Name	Catalog Number	Available Quantities	Purity	Isotopic Enrichment	Price
MedChem Express	Tricyclodec-enyl acetate-13C2	HY-118560S	Available upon request	Available upon request	Available upon request	Available upon request

Unlabeled Tricyclodecenyl Acetate

The unlabeled form of Tricyclodecenyl acetate is readily available from a variety of chemical suppliers. This provides researchers with ample sources for precursor material and for comparative studies.

Supplier	CAS Number	Representative Pricing (USD)
Sigma-Aldrich	5413-60-5	\$13.00 (5 g), \$26.00 (25 g), \$65.00 (100 g), \$260.00 (500 g)
ChemicalBook	5413-60-5	Varies by supplier, with bulk pricing as low as \$1.00/kg[2][3]
Vigon International	5413-60-5	Price available upon request[4]
Suzhou Senfeida Chemical Co., Ltd.	5413-60-5	\$25.00/kg (1-189 kg), \$10.00/kg (190-999 kg), \$3.00/kg (1,000+ kg)[5]

Synthesis of Tricyclodecenyl Acetate

While a specific synthetic protocol for **Tricyclodecenyl acetate-13C2** is not publicly available, its preparation would logically follow the established methods for the unlabeled compound, utilizing a 13C-labeled precursor. The synthesis of Tricyclodecenyl acetate is well-documented, typically involving the acid-catalyzed esterification of dicyclopentadiene with acetic acid.[6][7]

General Synthetic Procedure for Unlabeled Tricyclodecenyl Acetate

A common method for the synthesis of Tricyclodecenyl acetate involves the reaction of dicyclopentadiene with acetic acid in the presence of a catalyst.^[7]

Reactants:

- Dicyclopentadiene
- Glacial Acetic Acid
- Acetic Anhydride
- Perchloric acid-phosphoric acid binary complex acid catalyst

Procedure:

- Glacial acetic acid and the perchloric acid-phosphoric acid catalyst are charged into a reaction flask equipped with a stirrer, thermometer, and addition funnel.
- Acetic anhydride is slowly added to the mixture.
- Dicyclopentadiene is then added dropwise while maintaining the reaction temperature between 50-80°C.
- The reaction is monitored until the consumption of dicyclopentadiene is complete.
- The reaction mixture is then subjected to a workup procedure involving washing with sodium hydroxide solution, sodium sulfate solution, and brine.
- The final product is purified by vacuum fractionation.^[7]

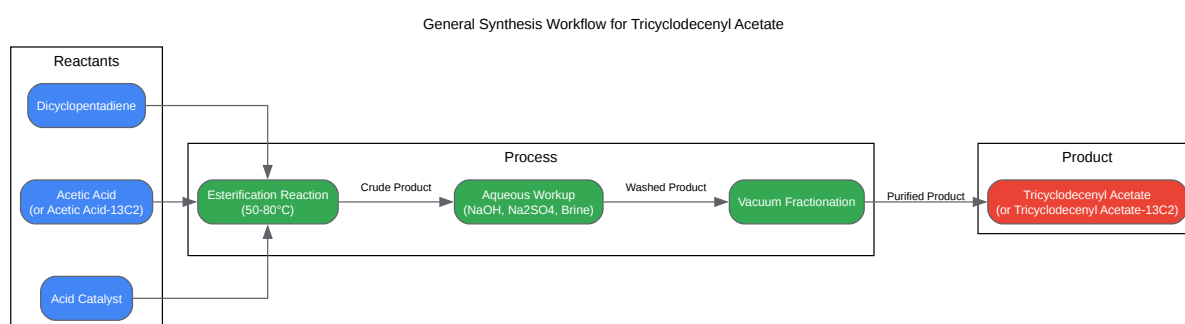
Proposed Synthesis of Tricyclodecenyl acetate-13C2

The synthesis of the 13C2-labeled analogue would necessitate the use of acetic acid-13C2 as a starting material. The overall reaction scheme would remain the same as the one for the unlabeled compound.

Proposed Labeled Reactant:

- Acetic acid-1,2-13C2

The workflow for this synthesis is depicted in the following diagram:



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Caption: General synthesis workflow for Tricyclodecenyl Acetate.

Conclusion

Tricyclodecenyl acetate-13C2 is a valuable tool for researchers in drug development and related fields. While its commercial availability is currently limited to a single primary supplier for research quantities, the well-established synthesis of its unlabeled counterpart provides a clear path for its preparation. For detailed product specifications and pricing, direct inquiry with the supplier is necessary. The widespread availability of unlabeled Tricyclodecenyl acetate offers ample opportunities for sourcing starting materials and for conducting comparative studies.

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